

An In-depth Technical Guide to the Physicochemical Properties of DMX-129

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Compound of Interest

Compound Name: DMX-129
Cat. No.: B12405867

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Introduction

DMX-129 is a potent and selective small molecule inhibitor of I κ B kinase ϵ (IKK ϵ) and TANK-binding kinase 1 (TBK1).[1] These non-canonical I κ B kinases are pivotal regulators of innate immune signaling pathways, particularly those leading to the production of type I interferons. Their involvement in a range of cellular activities, including inflammation, autophagy, and oncogenesis, establishes them as significant targets for therapeutic development. This technical guide offers a thorough overview of the known physicochemical characteristics of **DMX-129**, detailed experimental procedures for its analysis, and a visual depiction of its associated signaling pathways.

Physicochemical Properties

The table below summarizes the available physicochemical data for **DMX-129**. It is important to note that while fundamental properties have been documented, experimental data for characteristics such as melting point, pKa, and specific solubility are not readily available in public literature.

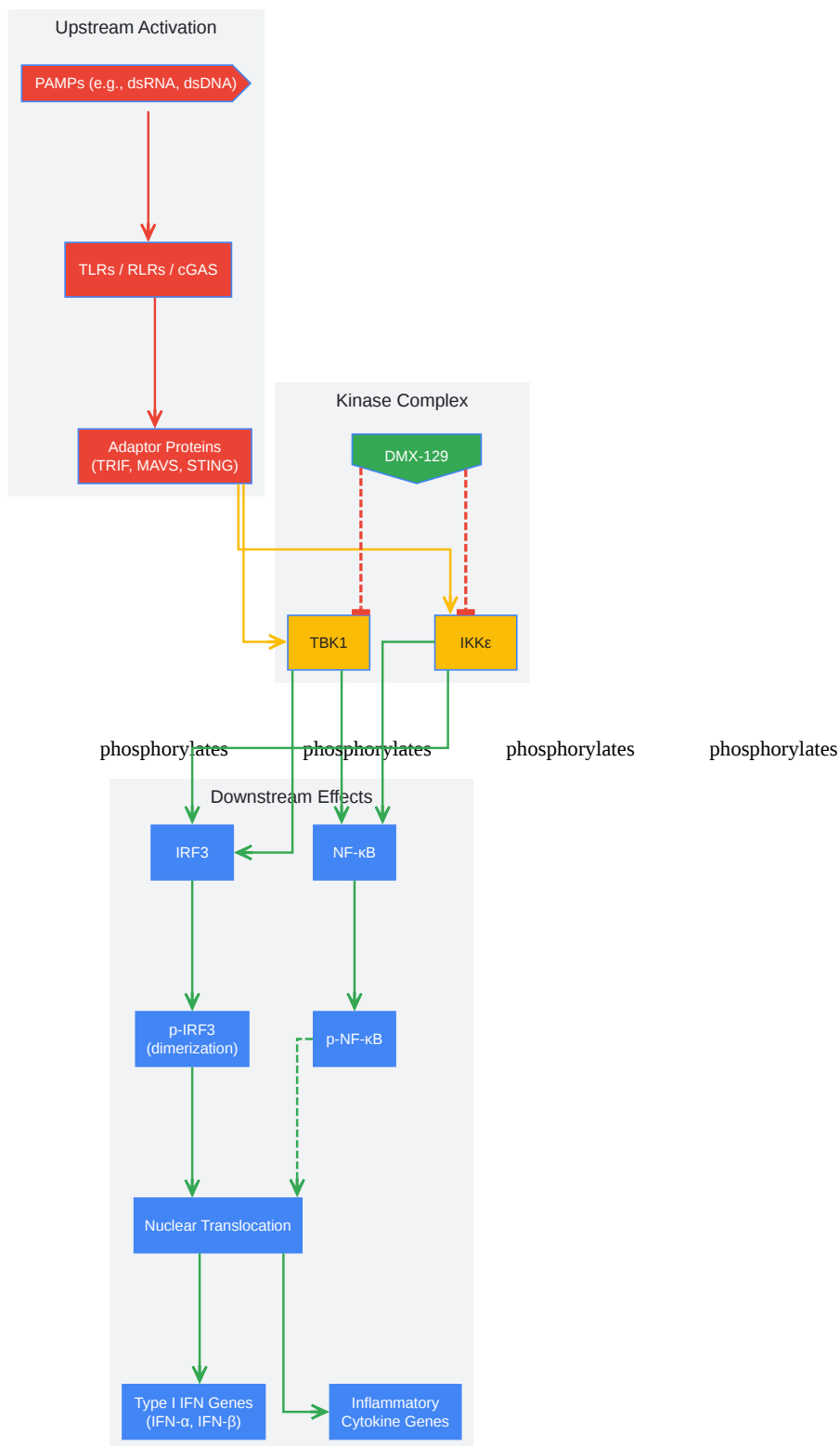
Table 1: Physicochemical Properties of **DMX-129**

Property	Value	Source
IUPAC Name	Not available in search results	
Synonyms	Not available in search results	
CAS Number	1623123-95-4	[1][2]
Molecular Formula	C ₁₉ H ₁₇ FN ₈	[1]
Molecular Weight	376.39 g/mol	[1]
Appearance	Solid (assumed)	
Melting Point	Not available in search results	
Solubility	Soluble in DMSO	[1]
Water solubility not specified		
Ethanol solubility not specified		
pKa	Not available in search results	
IC ₅₀ (IKKε)	<30 nM	[1]
IC ₅₀ (TBK1)	<30 nM	[1]

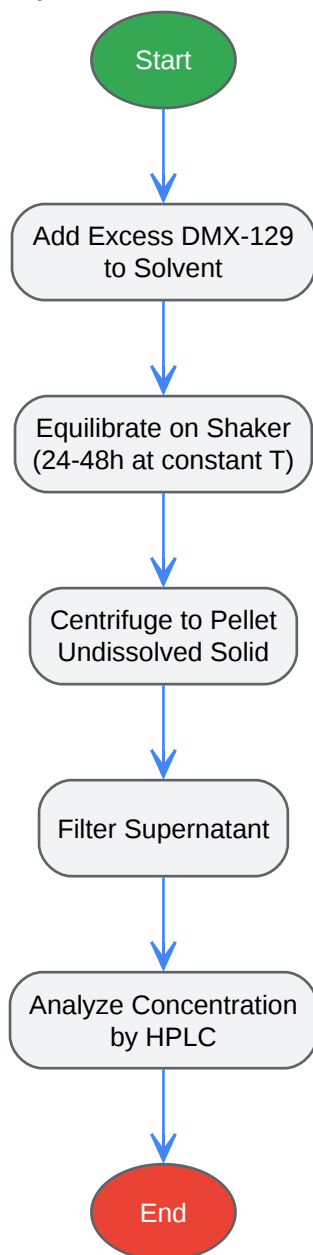
Signaling Pathways

DMX-129 exerts its effects by targeting IKKε and TBK1, which are central kinases in the signaling cascades initiated by pathogen-associated molecular patterns (PAMPs), such as viral or bacterial nucleic acids. These pathways result in the activation of key transcription factors, including Interferon Regulatory Factor 3 (IRF3) and NF-κB, which in turn drive the expression of type I interferons and other inflammatory cytokines.

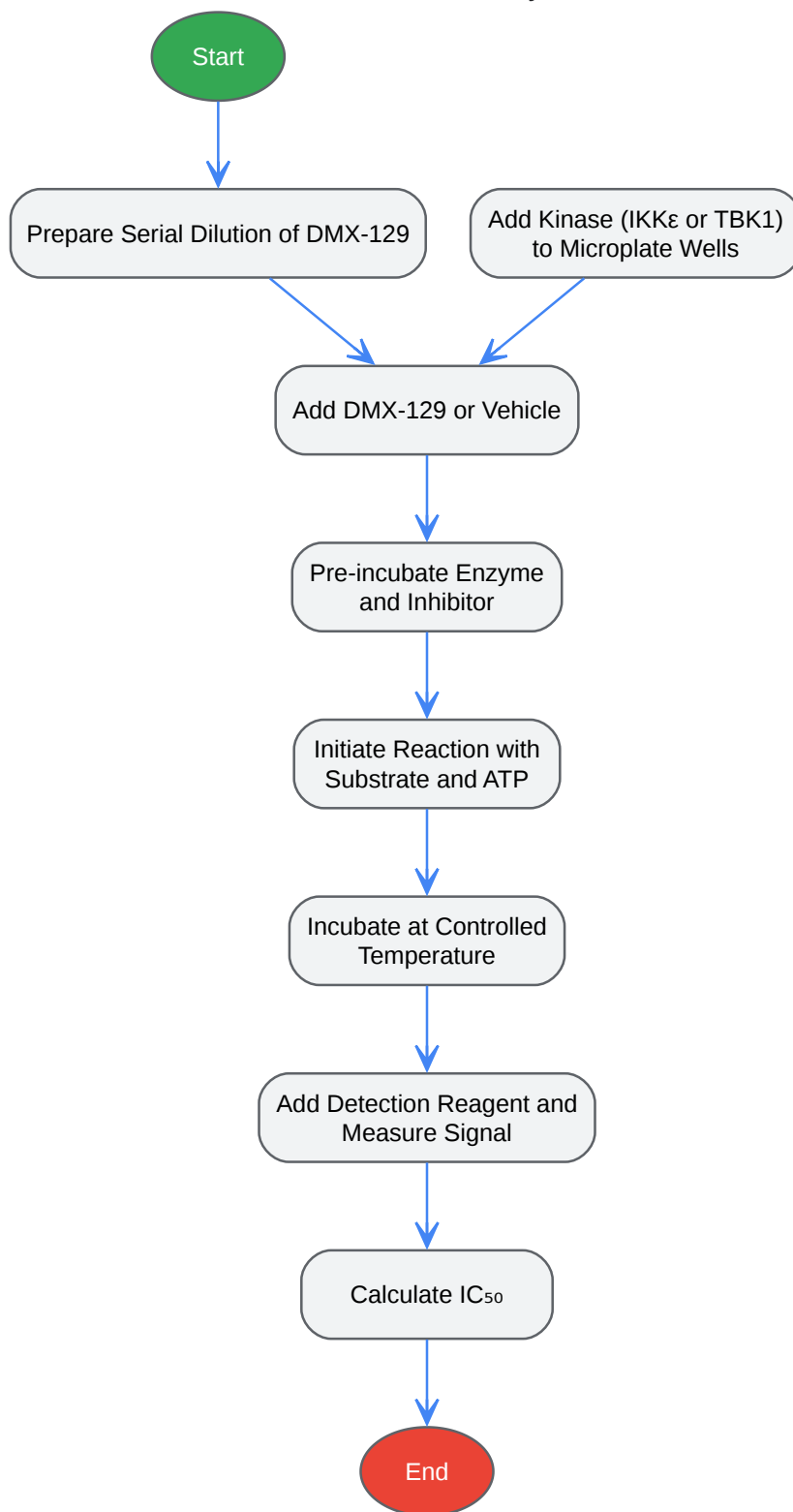
TBK1/IKKε Signaling Pathway



Solubility Determination Workflow



In Vitro Kinase Inhibition Assay Workflow

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References

- 1. DMX-129 Datasheet DC Chemicals [dcchemicals.com]
- 2. DMX-129|1623123-95-4|MSDS [dcchemicals.com]
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